

Essential Safety and Logistics for Handling Tricos-7-ene

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Compound of Interest

Compound Name: *tricos-7-ene*

Cat. No.: *B15286717*

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For researchers, scientists, and drug development professionals, the safe handling of all chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling of **tricos-7-ene**, including detailed operational and disposal plans.

Hazard Identification and Classification

Tricos-7-ene is classified as a flammable liquid and vapor. It is known to cause skin irritation and may cause drowsiness or dizziness. Furthermore, it is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure. It can be fatal if swallowed and enters the airways and is toxic to aquatic life with long-lasting effects[1].

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn when handling **tricos-7-ene**:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[2].
- **Hand Protection:** Wear chemical-impermeable gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices[3].

- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[2]. A long-sleeved shirt and long pants are recommended[4]. Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse[5] [6].
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter[2].

Quantitative Data

The following table summarizes the key quantitative data for **tricos-7-ene**.

Property	Value	Source
Molecular Formula	C23H46	[7]
Molecular Weight	322.61 g/mol	[7]
Boiling Point	399.4°C at 760 mmHg	[7]
Flash Point	208.9°C	[7]
Density	0.802 g/cm ³	[7]

Experimental Protocols: Safe Handling and Storage

Adherence to the following procedural steps is mandatory when working with **tricos-7-ene**.

Handling:

- Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood[3].
- Avoid the formation of dust and aerosols[3][8].
- Use non-sparking tools to prevent ignition[3].
- Prevent fire caused by electrostatic discharge[3].

- Avoid contact with skin and eyes[3][8].
- Wash hands thoroughly after handling[5].

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place[3][9].
- Keep away from heat, sparks, and open flames[5].
- Store only in approved containers[5].
- Keep away from incompatible materials such as strong oxidizing agents[2].

Operational Plan: Spill and First Aid

In Case of a Spill:

- Remove all sources of ignition[3].
- Use spark-proof tools and explosion-proof equipment[3].
- Evacuate personnel to a safe area[3].
- Absorb the spill with inert material (e.g., sand, earth) and collect it for disposal in a suitable, closed container[6].

First Aid Measures:

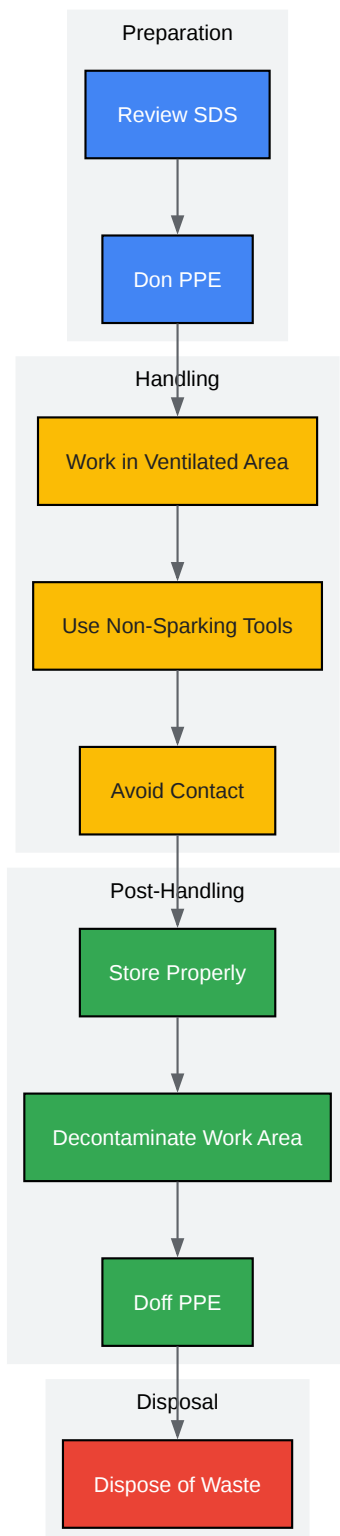
- After Inhalation: Move the person to fresh air. If unconscious, place them in a stable side position for transportation[1].
- After Skin Contact: Immediately wash with water and soap and rinse thoroughly[1].
- After Eye Contact: Rinse the opened eye for several minutes under running water[1].
- After Swallowing: If symptoms persist, consult a doctor[1].

Disposal Plan

Dispose of **tricos-7-ene** and its containers in accordance with all applicable local, state, and federal regulations. Adhered or collected material from a spill should be promptly disposed of in appropriate, closed containers[3]. Do not allow the chemical to enter drains or waterways due to its toxicity to aquatic life[1].

Safe Handling Workflow for Tricos-7-ene

Safe Handling Workflow for Tricos-7-ene



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A flowchart outlining the safe handling process for **tricos-7-ene**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fishersci.com [fishersci.com]
- 3. (Z)-9-Tricosene SDS, 27519-02-4 Safety Data Sheets - ECHEMI [echemi.com]
- 4. pestweb.com [pestweb.com]
- 5. tricocorp.com [tricocorp.com]
- 6. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 7. 7-Tricosene | [lookchem](https://lookchem.com) [lookchem.com]
- 8. guidechem.com [guidechem.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
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